

# Ethyl 4-oxocyclohexanecarboxylate: A Technical Guide to Toxicological and Safety Data

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## Compound of Interest

Compound Name: Ethyl 4-oxocyclohexanecarboxylate

Cat. No.: B123810

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This technical guide provides a comprehensive overview of the available toxicological and safety data for **Ethyl 4-oxocyclohexanecarboxylate** (CAS No. 17159-79-4). The information herein is compiled from a thorough review of publicly accessible safety data sheets, regulatory databases, and scientific literature. This document aims to be a critical resource for professionals handling this chemical in research and development settings.

## Executive Summary

**Ethyl 4-oxocyclohexanecarboxylate** is classified as a skin irritant (Category 2), a serious eye irritant (Category 2), and may cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3).[1] While its irritant properties are well-documented in safety literature, a significant lack of quantitative toxicological data exists in the public domain. Comprehensive studies detailing acute toxicity, sensitization potential, mutagenicity, genotoxicity, and reproductive toxicity are not readily available. This guide presents the existing data and clearly identifies these knowledge gaps.

## Hazard Classification

The primary hazards associated with **Ethyl 4-oxocyclohexanecarboxylate** are summarized in the table below, based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Category	GHS Code	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315	Warning	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319	Warning	Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	Category 3	H335	Warning	May cause respiratory irritation

## Toxicological Data

A detailed review of available literature and databases reveals a significant scarcity of quantitative toxicological data for **Ethyl 4-oxocyclohexanecarboxylate**. The following sections summarize the available information for key toxicological endpoints.

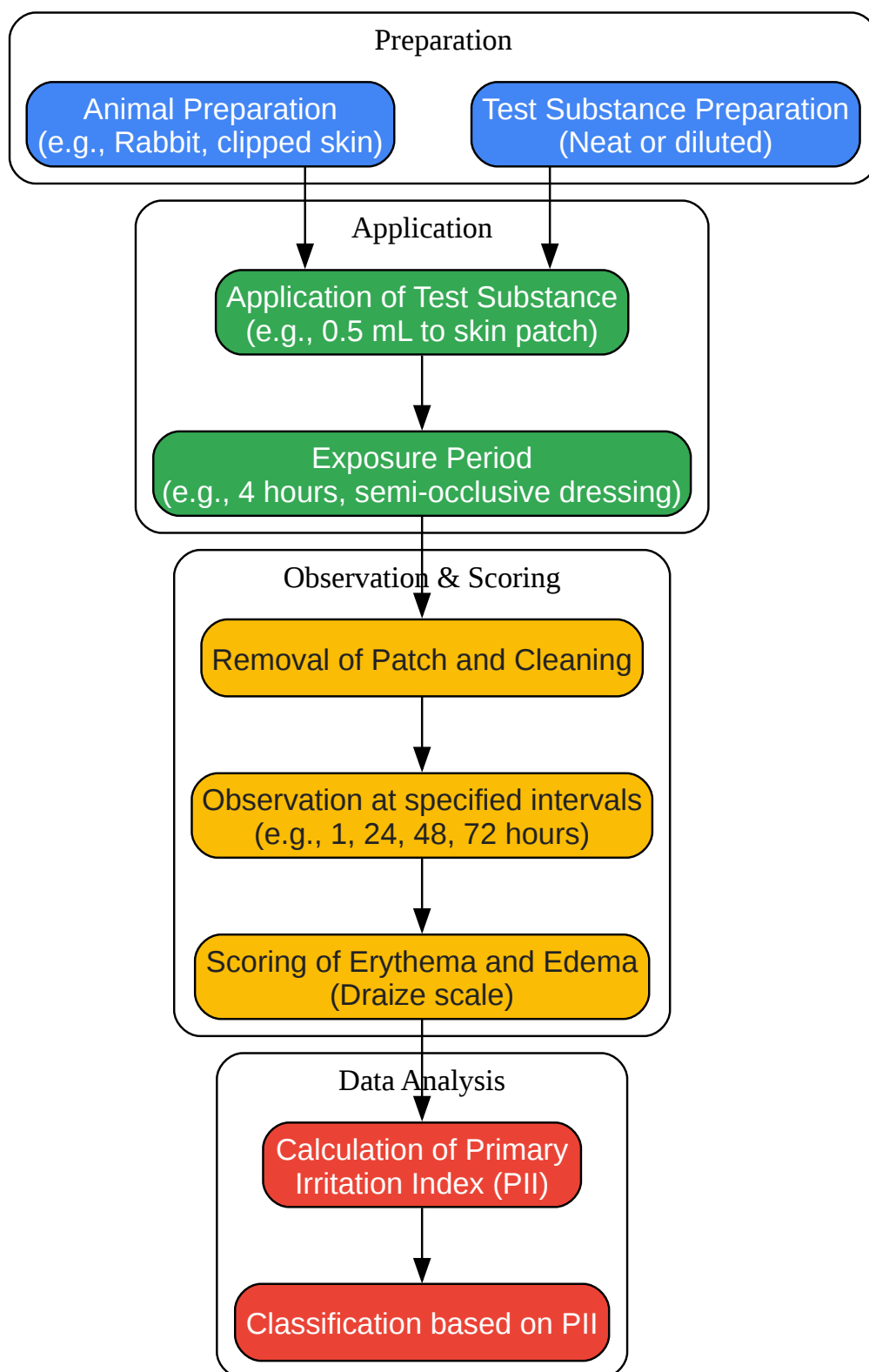
### Acute Toxicity

No quantitative data, such as LD50 (Lethal Dose, 50%) values for oral, dermal, or inhalation routes, were found in the comprehensive search of public databases and literature. Multiple safety data sheets state that the toxicological properties have not been fully investigated or that no data is available for acute toxicity.<sup>[2]</sup>

### Skin Irritation

**Ethyl 4-oxocyclohexanecarboxylate** is classified as a skin irritant.<sup>[1][2]</sup> However, detailed in vivo studies with quantitative scoring (e.g., Primary Irritation Index) are not publicly available. General statements in safety data sheets indicate that the substance causes skin irritation.<sup>[1][2]</sup>

Experimental Protocol: While a specific protocol for this chemical was not found, a general experimental workflow for assessing skin irritation is described below. This is a standardized approach and does not represent a specific study on **Ethyl 4-oxocyclohexanecarboxylate**.



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**Diagram 1:** Generalized workflow for an in vivo skin irritation study.

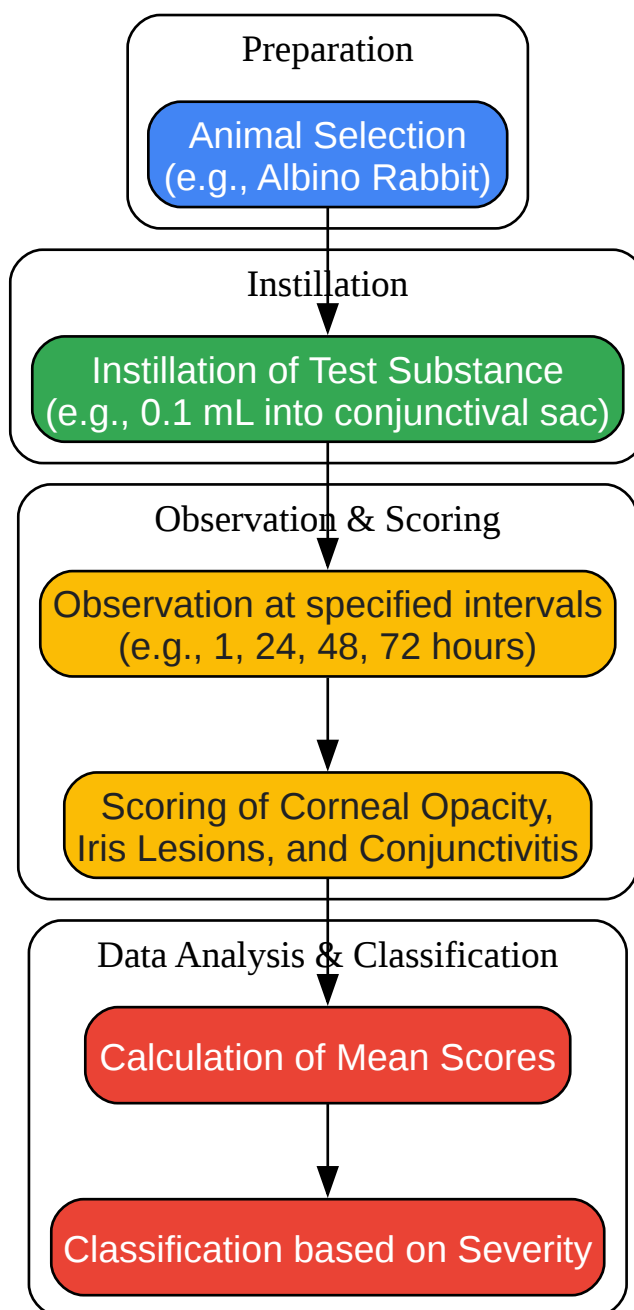
## Eye Irritation

The substance is classified as causing serious eye irritation.<sup>[1][2]</sup> One study summary was found that provides some details, although it lacks quantitative scoring.

### Experimental Data:

- Species: Rabbit
- Observation: The test substance was found to be a severe irritant to the rabbit eye.
- Method: A volume of 0.1 mL of the test substance was instilled into the conjunctival sac of rabbit eyes. Observations were made at 1, 24, 48, and 72 hours, and up to 21 days.
- Results: The study reported corneal opacity, iridial inflammation, and moderate to minimal conjunctival irritation over the observation period.

Experimental Protocol: The protocol for the eye irritation study can be inferred from the summary. A generalized workflow is presented below.



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**Diagram 2:** Generalized workflow for an in vivo eye irritation study.

## Sensitization

There is conflicting and limited information regarding the skin sensitization potential of **Ethyl 4-oxocyclohexanecarboxylate**. One source suggests that dermal contact may lead to mild

sensitization in some individuals, while a safety data sheet states there is "no information available".<sup>[2]</sup> No formal studies, such as a Local Lymph Node Assay (LLNA) or Guinea Pig Maximization Test (GPMT), were found.

## Mutagenicity and Genotoxicity

No studies on the mutagenic or genotoxic potential of **Ethyl 4-oxocyclohexanecarboxylate** were identified in the public domain. Standard assays such as the Ames test (bacterial reverse mutation assay) or in vitro/in vivo chromosomal aberration tests have not been reported for this substance.

## Carcinogenicity

**Ethyl 4-oxocyclohexanecarboxylate** is not classified as a carcinogen by the International Agency for Research on Cancer (IARC) or the U.S. Environmental Protection Agency (EPA). No long-term carcinogenicity studies in animals were found.

## Reproductive and Developmental Toxicity

No information is available regarding the reproductive or developmental toxicity of **Ethyl 4-oxocyclohexanecarboxylate**.

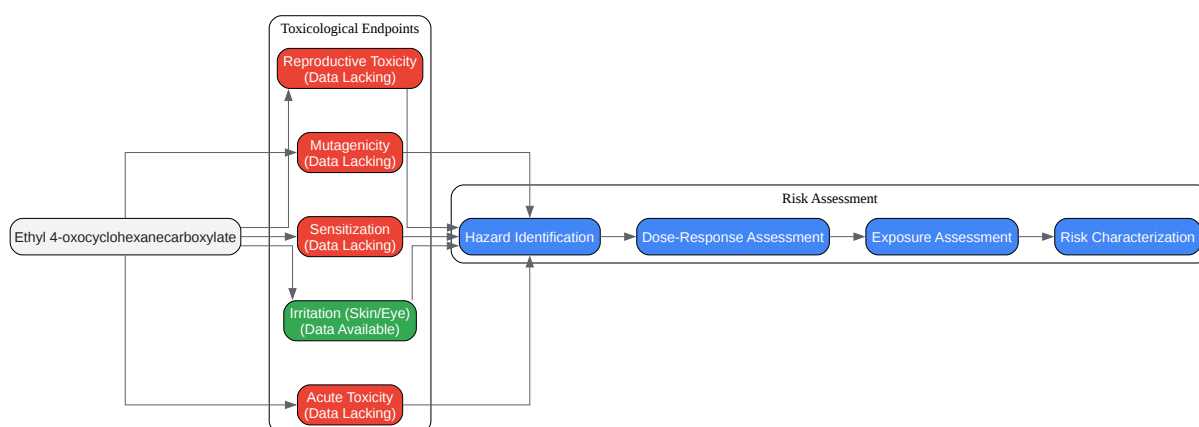
## Data Gaps and Future Research

The comprehensive review of publicly available data highlights significant gaps in the toxicological profile of **Ethyl 4-oxocyclohexanecarboxylate**. To ensure a thorough understanding of its safety, further research is warranted in the following areas:

- Acute Toxicity: Determination of LD50 values for oral, dermal, and inhalation routes.
- Skin Sensitization: Evaluation of sensitization potential using standardized methods (e.g., LLNA).
- Mutagenicity/Genotoxicity: A battery of in vitro and in vivo tests to assess the potential for genetic damage.
- Repeated Dose Toxicity: Studies to identify potential target organs and establish No-Observed-Adverse-Effect Levels (NOAELs).

- Reproductive and Developmental Toxicity: Assessment of potential effects on fertility and embryonic development.

The following diagram illustrates the logical relationship in a comprehensive toxicological assessment, highlighting the areas where data for **Ethyl 4-oxocyclohexanecarboxylate** is currently lacking.



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**Diagram 3:** Toxicological data flow for risk assessment, indicating data gaps.

## Conclusion



**Ethyl 4-oxocyclohexanecarboxylate** is a chemical with established irritant properties for the skin, eyes, and respiratory system. Professionals handling this substance should adhere to strict safety protocols, including the use of appropriate personal protective equipment. However, the lack of comprehensive toxicological data for other critical endpoints necessitates a cautious approach. The information provided in this guide should be used to inform safe handling practices and to highlight the need for further research to fully characterize the toxicological profile of this compound.

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## References

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